

"Thiodiglycol chemical structure and properties"

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Compound of Interest

Compound Name: *Thiodiglycol*

Cat. No.: *B106055*

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Thiodiglycol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiodiglycol, systematically known as 2,2'-thiodiethanol, is a diol and thioether with the chemical formula $S(CH_2CH_2OH)_2$. This viscous, colorless liquid is miscible with water and polar organic solvents.[1][2] Its unique properties make it a versatile compound with a range of applications, from a solvent in the textile and ink industries to a key intermediate in chemical synthesis.[1][3] Notably, **thiodiglycol** is a precursor for the synthesis of sulfur mustard, a chemical warfare agent, and is also a primary hydrolysis product of it, making it a crucial biomarker for exposure.[1][3] Due to its dual-use potential, its production and trade are regulated under the Chemical Weapons Convention as a Schedule 2 chemical.[3] This guide provides an in-depth overview of the chemical structure, properties, synthesis, and biological interactions of **thiodiglycol**.

Chemical Structure and Properties

Thiodiglycol is an organosulfur compound characterized by a central sulfur atom bonded to two 2-hydroxyethyl groups.[1]

Table 1: Chemical Identifiers and Descriptors

Identifier	Value
IUPAC Name	2-(2-Hydroxyethylsulfanyl)ethanol[1]
CAS Number	111-48-8[1]
Molecular Formula	C ₄ H ₁₀ O ₂ S[2]
Molecular Weight	122.19 g/mol [4]
SMILES	OCCOCCOS[2]
InChI	InChI=1S/C4H10O2S/c5-1-3-7-4-2-6/h5-6H,1-4H2[2]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless, viscous liquid[2]
Odor	Slightly sweet[2]
Melting Point	-16 °C[1]
Boiling Point	282 °C (decomposes)[1]
Density	1.185 g/cm ³
Solubility	Miscible with water and alcohols; slightly soluble in ether and chloroform[4]
Vapor Pressure	0.00323 mmHg at 25 °C[5]
Flash Point	160 °C[4]
logP (Octanol-Water Partition Coefficient)	-0.63[6]

Synthesis of Thiodiglycol

Thiodiglycol can be synthesized through several routes, with the most common methods involving the reaction of 2-chloroethanol with a sulfide source or the reaction of ethylene oxide with hydrogen sulfide.

Experimental Protocol 1: Synthesis from 2-Chloroethanol and Sodium Sulfide

This method is a well-established laboratory procedure for the preparation of **thiodiglycol**.^[7]

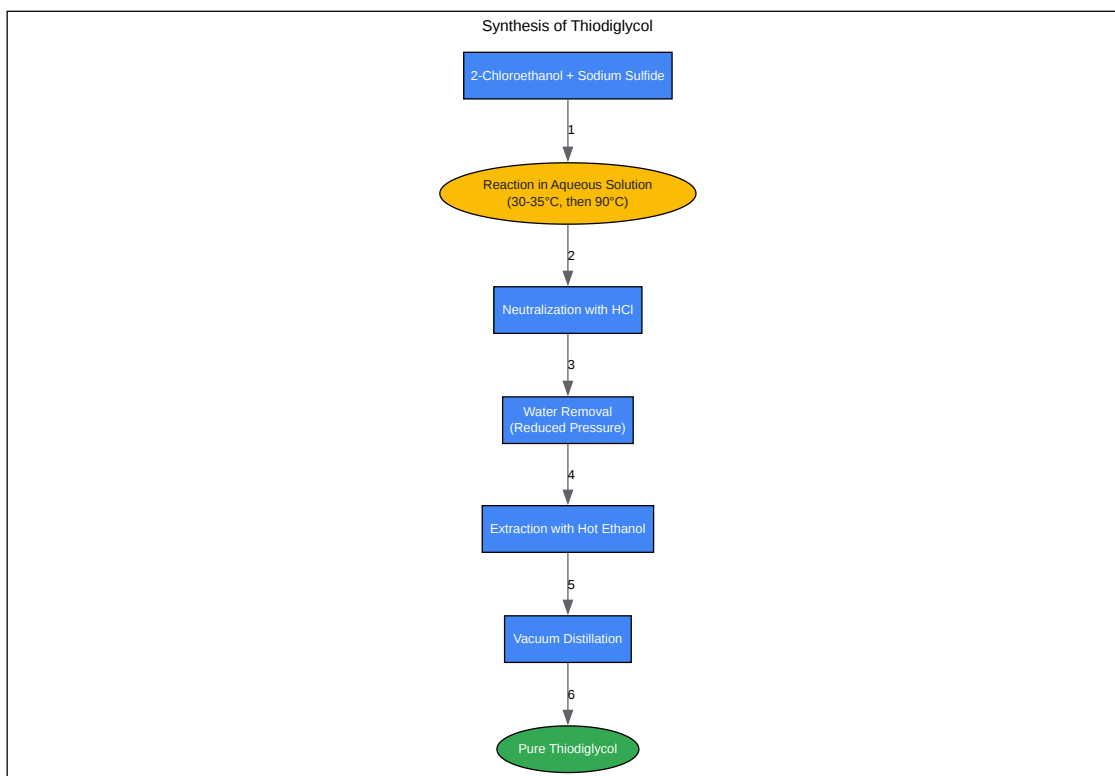
Materials:

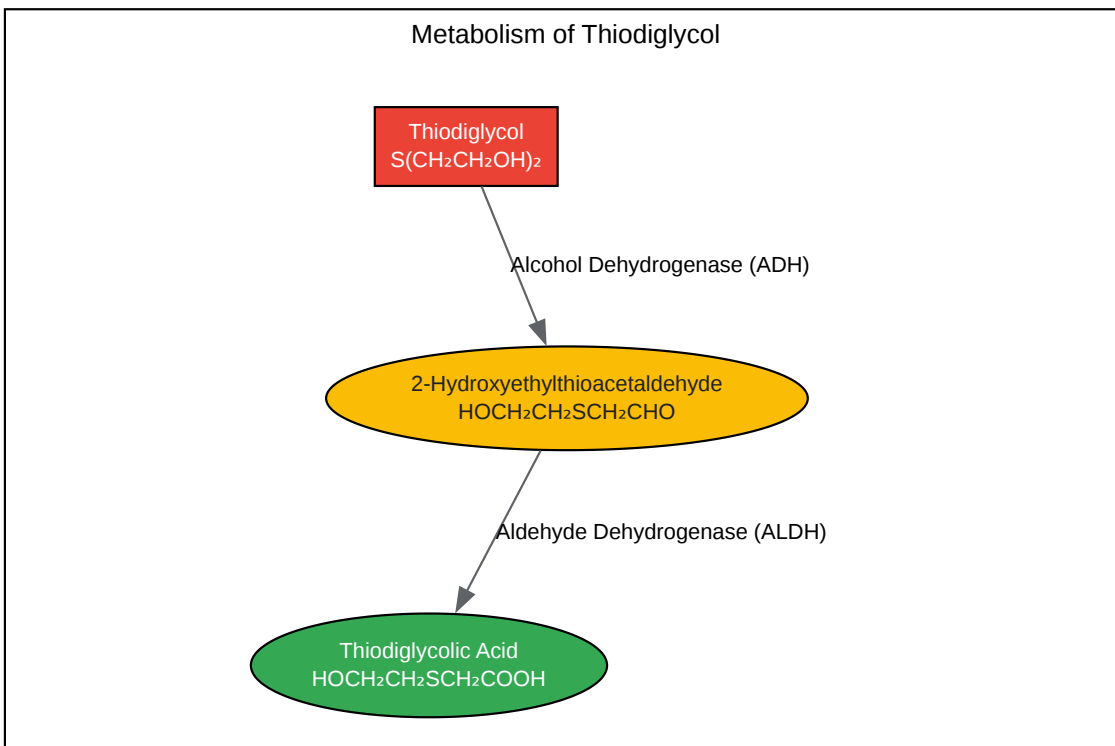
- 20% aqueous solution of 2-chloroethanol
- Crystalline sodium sulfide nonahydrate ($\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$)
- Water
- Concentrated hydrochloric acid (HCl)
- Absolute ethanol

Procedure:

- In a 3-liter round-bottomed flask equipped with a mechanical stirrer, combine 1.5 kg of a 20% ethylene chlorohydrin solution and 750 g of water.^[7]
- While stirring, slowly add 493 g of crystalline sodium sulfide nonahydrate. Maintain the reaction temperature between 30-35°C by controlling the rate of addition. This typically takes 40-60 minutes.^[7]
- After the addition is complete, continue stirring for 30 minutes.^[7]
- Remove the stirrer and fit the flask with a reflux condenser and a thermometer. Heat the solution on a steam bath to 90°C and maintain this temperature for 45 minutes.^[7]
- Cool the solution to 25°C and carefully neutralize it with concentrated hydrochloric acid, using turmeric paper as an indicator. It is crucial not to make the solution acidic.^[7]
- Filter the solution and transfer it to a distillation apparatus.^[7]
- Distill off the water under reduced pressure (30-40 mm Hg).^[7]

- Extract the remaining residue (a mixture of sodium chloride and **thiodiglycol**) twice with 500 mL portions of hot absolute ethanol.^[7]
- Filter the hot alcoholic extract and wash the remaining salt with a small amount of hot ethanol.^[7]
- Combine the ethanolic extracts and washings and remove the ethanol by distillation under reduced pressure.^[7]
- The crude **thiodiglycol** can be purified by vacuum distillation. The product boils at 164–166°C at 20 mmHg.^[7] The expected yield of pure **thiodiglycol** is 180–195 g.^[7]







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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. apps.dtic.mil [apps.dtic.mil]
- 3. researchgate.net [researchgate.net]
- 4. Determination of thiodiglycol, a mustard gas hydrolysis product by gas chromatography-mass spectrometry after tert-butyldimethylsilylation - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. Short-term toxicity – 90-day oral (rodent) | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 6. Oral toxicity evaluation of thiodiglycol in Sprague-Dawley rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Oxidation of thiodiglycol (2,2'-thiobis-ethanol) by alcohol dehydrogenase: comparison of human isoenzymes - PubMed [pubmed.ncbi.nlm.nih.gov]
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